

A Technical Guide to the Discovery and Isolation of Osmium(IV) Compounds

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Osmium(4+)

CAS No.: 22542-05-8

Cat. No.: B1218387

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, isolation, synthesis, and characterization of Osmium(IV) compounds. It is designed to serve as a valuable resource for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, quantitative data, and visualizations of key chemical processes.

Introduction to Osmium and its IV Oxidation State

Osmium (Os), a hard, brittle, bluish-white transition metal in the platinum group, was discovered in 1803 by the English chemist Smithson Tennant in London.^{[1][2][3][4]} He identified osmium, along with iridium, in the black, insoluble residue remaining after dissolving crude platinum in aqua regia.^{[1][2][3]} The element's name is derived from the Greek word "osme," meaning "smell," due to the pungent, chlorine-like odor of its volatile oxide, osmium tetroxide (OsO₄).^{[1][2][3][4][5]}

Osmium can exist in a wide range of oxidation states, from -2 to +8, with +2, +3, +4, and +8 being the most common.^[6] Osmium(IV) compounds, featuring osmium in the +4 oxidation

state, are a significant class of osmium derivatives. These compounds are typically characterized by an octahedral coordination geometry and are of interest for their potential applications in catalysis and medicine.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Key Osmium(IV) Compounds: Discovery and Properties

This section details the discovery and physicochemical properties of three seminal Osmium(IV) compounds: Osmium(IV) Oxide (OsO_2), Osmium(IV) Chloride (OsCl_4), and Potassium Hexachloroosmate(IV) ($\text{K}_2[\text{OsCl}_6]$).

Osmium(IV) Oxide (OsO_2)

The discovery of osmium dioxide (OsO_2) followed the isolation of the element itself and the characterization of its more volatile tetroxide.[\[6\]](#) It is a dark brown or black, non-volatile powder that is insoluble in water.[\[10\]](#)[\[11\]](#)

Table 1: Physicochemical Properties of Osmium(IV) Oxide

Property	Value	Reference(s)
Molar Mass	222.23 g/mol	[11] [12]
Appearance	Black or yellow-brown powder	[11] [13]
Density	7.7 - 11.4 g/cm ³	[13]
Melting Point	500 °C (decomposes)	[11] [13]
Solubility in Water	Insoluble	[10] [11]
Solubility in Acids	Dissolves in strong acids	[10] [11]

Osmium(IV) Chloride (OsCl_4)

Osmium(IV) chloride was first synthesized in 1909.[\[14\]](#) It exists in two polymorphic forms: a reddish-brown low-temperature form and a black high-temperature form.[\[14\]](#)[\[15\]](#)[\[16\]](#) It is a paramagnetic solid that dissolves in water and ethanol, though it is prone to decomposition in solution.[\[14\]](#)[\[15\]](#)

Table 2: Physicochemical Properties of Osmium(IV) Chloride

Property	Value	Reference(s)
Molar Mass	332.04 g/mol	[16][17][18]
Appearance	Reddish-brown needles or black solid	[14][16][17]
Density	4.38 g/cm ³	[15][16]
Decomposition Temperature	323 °C	[15][17]
Boiling Point	450 °C (sublimes)	[16]
Solubility in Ethanol	Insoluble	[17]

Potassium Hexachloroosmate(IV) (K₂[OsCl₆])

Potassium hexachloroosmate(IV) is a dark red to black solid that is slightly soluble in water.[19] It serves as a common precursor for the synthesis of other osmium complexes.[20][21]

Table 3: Physicochemical Properties of Potassium Hexachloroosmate(IV)

Property	Value	Reference(s)
Molar Mass	481.14 g/mol	[19]
Appearance	Dark red to black solid	[19]
Density	2.03 g/cm ³	[19]
Solubility in Water	Slightly soluble	[19]

Experimental Protocols: Synthesis and Isolation

This section provides detailed methodologies for the synthesis and isolation of the aforementioned Osmium(IV) compounds.

Synthesis of High-Purity Osmium(IV) Hydroxide Oxide (Hydrated OsO_2)

This two-step process involves the reduction of OsO_4 followed by controlled hydrolysis to yield high-purity hydrated osmium dioxide.[\[22\]](#)

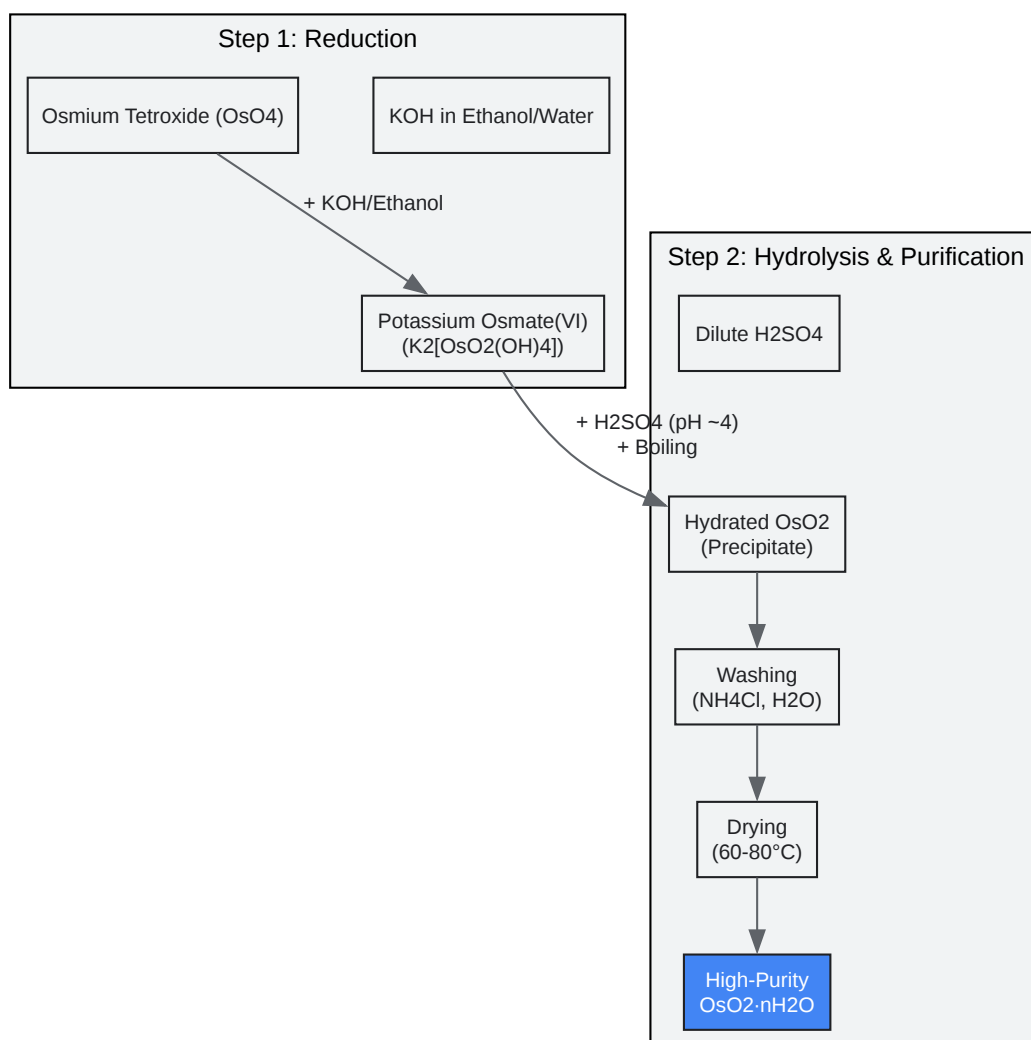
Step 1: Reduction of Osmium Tetroxide to Potassium Osmate(VI)

- **Prepare Alkaline Solution:** In a certified fume hood, dissolve potassium hydroxide (KOH) in a 95% ethanol/water mixture.
- **Dissolve OsO_4 :** Carefully add osmium tetroxide (OsO_4) to the alkaline ethanolic solution. All handling of the highly toxic and volatile OsO_4 must be performed with appropriate personal protective equipment (PPE). The OsO_4 is reduced to the stable, non-volatile potassium osmate(VI) ($\text{K}_2[\text{OsO}_2(\text{OH})_4]$).

Step 2: Hydrolysis and Precipitation of Hydrated Osmium Dioxide

- **Neutralization:** Cautiously neutralize the alkaline potassium osmate solution with dropwise addition of dilute sulfuric acid while stirring.
- **pH Adjustment:** Continue adding acid until the pH is approximately 4.[\[22\]](#)
- **Precipitation:** Gently boil the neutralized solution for 5-10 minutes to precipitate a fine, black hydrated osmium dioxide.[\[22\]](#)
- **Purification:** Wash the precipitate with a hot 1% ammonium chloride solution, followed by several washes with deionized water to remove alkali salt impurities.[\[22\]](#)
- **Drying:** Dry the purified precipitate in a low-temperature oven (60-80 °C).

Synthesis of High-Purity Osmium Hydroxide Oxide

[Click to download full resolution via product page](#)

Synthesis of high-purity osmium hydroxide oxide.

Synthesis of Osmium(IV) Chloride (OsCl_4)

Osmium(IV) chloride can be synthesized via direct chlorination of osmium metal or by the reaction of osmium tetroxide with a chlorinating agent.^[15]

High-Temperature Polymorph (Black):

- Place osmium metal powder in a quartz tube within a tube furnace.
- Heat the furnace to approximately 700 °C.^[14]
- Pass a stream of dry chlorine gas over the heated osmium metal.
- The black, high-temperature form of OsCl_4 will sublime and can be collected in a cooler part of the apparatus.

Low-Temperature Polymorph (Reddish-Brown):

- Reflux a solution of osmium tetroxide in thionyl chloride (SOCl_2).^[14]
- The reddish-brown, low-temperature form of OsCl_4 will precipitate from the solution.
- Isolate the product by filtration and wash with a suitable solvent, such as carbon tetrachloride, followed by drying under vacuum.

Synthesis of Potassium Hexachloroosmate(IV) ($\text{K}_2[\text{OsCl}_6]$)

This salt can be prepared by the reduction of osmium tetroxide in the presence of potassium chloride.^[19]

- Dissolve osmium tetroxide in hydrochloric acid containing a reducing agent, such as ethanol. This reduces the osmium from the +8 to the +4 oxidation state, forming hexachloroosmic acid ($\text{H}_2[\text{OsCl}_6]$).
- Add a stoichiometric amount of potassium chloride (KCl) to the solution.
- The less soluble potassium hexachloroosmate(IV) will precipitate from the solution.

- Isolate the dark red to black crystals by filtration, wash with a small amount of cold water, and dry.

Characterization of Osmium(IV) Compounds

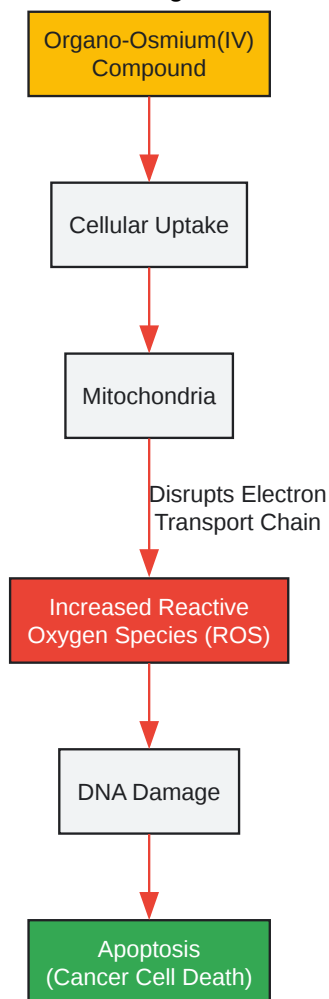
A variety of analytical techniques are employed to characterize Osmium(IV) compounds.

- X-ray Crystallography: This is a powerful technique for determining the precise three-dimensional structure of crystalline Os(IV) compounds, providing information on bond lengths and angles.[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the vibrational modes of molecules, which can confirm the presence of specific functional groups and ligands attached to the osmium center.[\[27\]](#)[\[28\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While the paramagnetic nature of some Os(IV) complexes can lead to broad signals, NMR spectroscopy, particularly ^1H NMR, can provide valuable structural information for diamagnetic Os(IV) compounds.[\[27\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#)
- Mass Spectrometry: This technique is used to determine the molecular weight of the compound and can provide information about its fragmentation patterns.
- Magnetic Susceptibility Measurements: These measurements are used to determine the magnetic properties of Os(IV) compounds, which can provide insights into their electronic structure.[\[15\]](#)

Applications in Drug Development and Catalysis

Osmium compounds, including those in the +4 oxidation state, have shown promise in the field of drug development, particularly as anticancer agents.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[33\]](#)[\[34\]](#) The mechanism of action for some osmium-based anticancer compounds involves the induction of reactive oxygen species (ROS), leading to DNA damage and apoptosis in cancer cells.[\[34\]](#)

Proposed Mechanism of Action for an Organo-Osmium(IV) Anticancer Compound



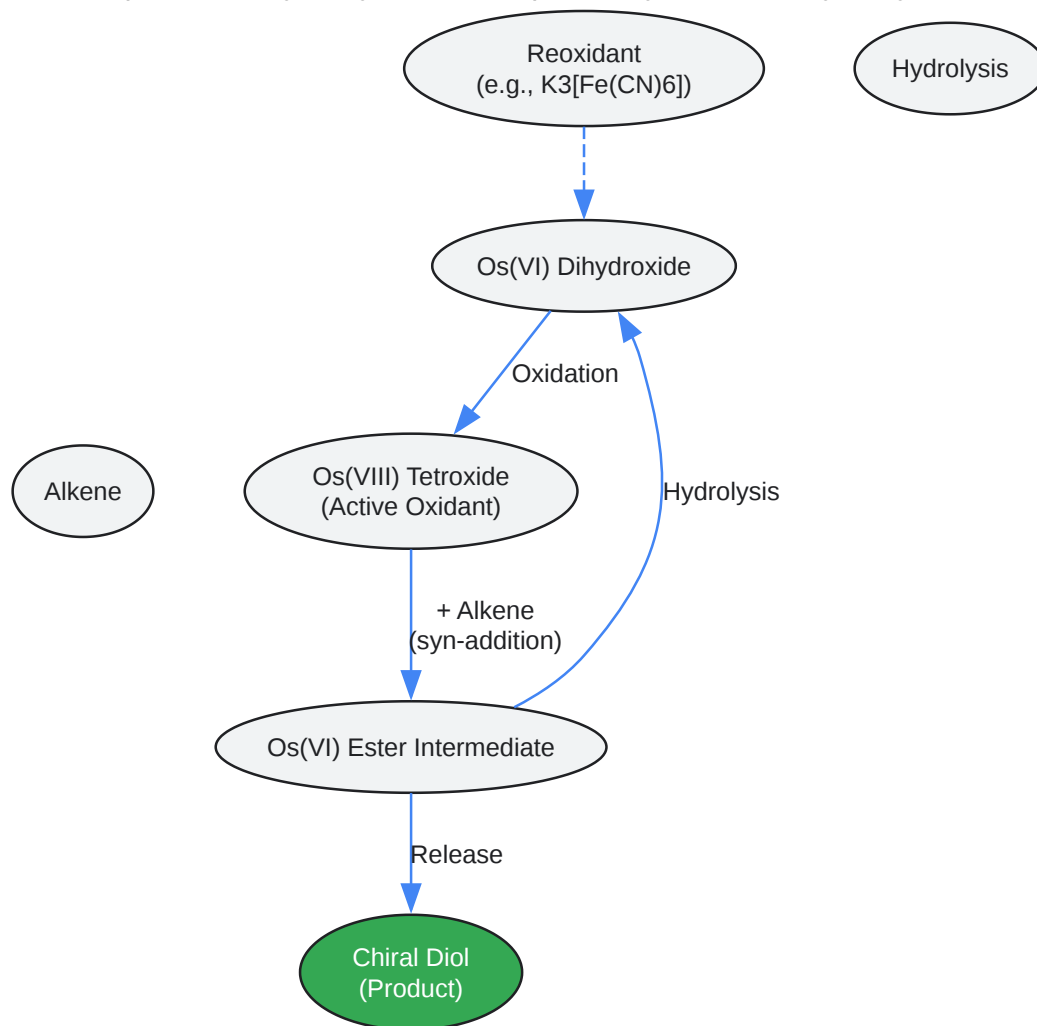
[Click to download full resolution via product page](#)

Mechanism of action for an Os(IV) anticancer agent.

In the realm of catalysis, osmium compounds are known to be effective catalysts for various organic transformations. A notable example is the Sharpless asymmetric dihydroxylation, which utilizes an osmium catalyst (generated in situ from a potassium osmate(VI) precursor, which

can be considered a source of Os(IV) in the catalytic cycle) to convert alkenes to chiral diols with high enantioselectivity.[35]

Simplified Catalytic Cycle for Sharpless Asymmetric Dihydroxylation



[Click to download full resolution via product page](#)

Catalytic cycle of Sharpless asymmetric dihydroxylation.

Conclusion

The study of Osmium(IV) compounds, from their initial discovery to their modern applications, reveals a rich and complex area of inorganic chemistry. The methodologies for their synthesis and isolation, coupled with advanced characterization techniques, continue to provide valuable insights for researchers. The unique properties of these compounds position them as promising candidates for further exploration in the development of novel therapeutics and efficient catalytic systems. This guide serves as a foundational resource to aid in these ongoing scientific endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicool.com [chemicool.com]
- 2. briandcolwell.com [briandcolwell.com]
- 3. [WebElements Periodic Table » Osmium » historical information](http://winter.group.shef.ac.uk) [winter.group.shef.ac.uk]
- 4. [Osmium - Wikipedia](http://en.wikipedia.org) [en.wikipedia.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. [Osmium compounds - Wikipedia](http://en.wikipedia.org) [en.wikipedia.org]
- 7. csmres.co.uk [csmres.co.uk]
- 8. [Development of anticancer agents: wizardry with osmium - PubMed](http://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- 9. [Future potential of osmium complexes as anticancer drug candidates, photosensitizers and organelle-targeted probes - Dalton Transactions \(RSC Publishing\)](http://pubs.rsc.org) [pubs.rsc.org]
- 10. [CAS 12036-02-1: Osmium oxide \(OsO₂\) | CymitQuimica](http://cymitquimica.com) [cymitquimica.com]
- 11. [Osmium dioxide - Wikipedia](http://en.wikipedia.org) [en.wikipedia.org]
- 12. [Osmium oxide \(OsO₂\) | O₂Os | CID 187574 - PubChem](http://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- 13. americanelements.com [americanelements.com]
- 14. [Osmium\(IV\)-chlorid – Wikipedia](http://de.wikipedia.org) [de.wikipedia.org]
- 15. [Osmium tetrachloride | 10026-01-4 | Benchchem](http://benchchem.com) [benchchem.com]

- [16. WebElements Periodic Table » Osmium » osmium tetrachloride \[winter.group.shef.ac.uk\]](#)
- [17. osmium\(IV\) chloride \[chemister.ru\]](#)
- [18. Osmium tetrachloride | Cl4Os | CID 4070891 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [19. Potassium hexachloroosmate - Wikipedia \[en.wikipedia.org\]](#)
- [20. chemimpex.com \[chemimpex.com\]](#)
- [21. Potassium hexachloroosmate\(IV\) \[myskinrecipes.com\]](#)
- [22. benchchem.com \[benchchem.com\]](#)
- [23. researchgate.net \[researchgate.net\]](#)
- [24. Synthesis and X-ray crystal structures of the first tetrahedral osmium\(IV\) compounds, tetrakis\(cyclohexyl\)osmium\(IV\) and tetrakis\(o-methylphenyl\)osmium\(IV\) - Journal of the Chemical Society, Chemical Communications \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [25. pubs.acs.org \[pubs.acs.org\]](#)
- [26. The x-ray crystal structures of the oxo-osmium complexes, OsO₂\(OH\)₂phen \(1\) and Os₂O₆py₄ \(2\) | Semantic Scholar \[semanticscholar.org\]](#)
- [27. girolami-group.chemistry.illinois.edu \[girolami-group.chemistry.illinois.edu\]](#)
- [28. researchgate.net \[researchgate.net\]](#)
- [29. Use of a dihydrogen osmium complex as a versatile ¹H NMR recognition probe - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [30. Osmium\(IV\) complexes with 1H- and 2H-indazoles: Tautomer identity versus spectroscopic properties and antiproliferative activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [31. \(Os\) Osmium NMR \[chem.ch.huji.ac.il\]](#)
- [32. Reddit - The heart of the internet \[reddit.com\]](#)
- [33. researchgate.net \[researchgate.net\]](#)
- [34. Potent organo-osmium compound shifts metabolism in epithelial ovarian cancer cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [35. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [A Technical Guide to the Discovery and Isolation of Osmium(IV) Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1218387/docs#a-technical-guide-to-the-discovery-and-isolation-of-osmium-iv-compounds\]](https://www.benchchem.com/product/b1218387/docs#a-technical-guide-to-the-discovery-and-isolation-of-osmium-iv-compounds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)